

Isoscabertopin: A Technical Guide on its Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoscabertopin*

Cat. No.: *B15595547*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isoscabertopin, a sesquiterpene lactone isolated from the medicinal plant *Elephantopus scaber* L., has garnered significant interest within the scientific community for its potent anti-tumor properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Isoscabertopin**. Detailed experimental protocols for key assays and visualizations of its known signaling pathways are presented to support further research and drug development efforts.

Chemical Structure and Properties

Isoscabertopin is a complex natural product with the molecular formula $C_{20}H_{22}O_6$ and a molecular weight of 358.4 g/mol ^[1] Its structure features a germacranolide sesquiterpene lactone core, characterized by a ten-membered ring and a fused α -methylene- γ -lactone moiety.

Table 1: Physicochemical Properties of **Isoscabertopin**

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₂ O ₆	PubChem[1]
Molecular Weight	358.4 g/mol	PubChem[1]
IUPAC Name	[(3S,4R,8R,9E,12R)-10-methyl-5-methylidene-6,14-dioxo-7,13-dioxatricyclo[10.2.1.0 ^{4,8}]pentadeca-1(15),9-dien-3-yl] (Z)-2-methylbut-2-enoate	PubChem[1]
CAS Number	439923-16-7	PubChem[1]
Purity	≥99.0%	Commercial Supplier
Storage Conditions	2-8°C, Protected from light, Desiccated	Commercial Supplier
Solubility	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	

Table 2: Spectroscopic Data of **Isoscabertopin**

Technique	Data
¹ H NMR	Specific chemical shift data not readily available in searched literature.
¹³ C NMR	Specific chemical shift data not readily available in searched literature.
Infrared (IR)	Specific absorption data not readily available in searched literature.
Mass Spectrometry (MS)	Specific m/z data not readily available in searched literature.

Note: While general principles of spectroscopic interpretation are widely available, specific experimental spectral data for **Isoscabertopin** could not be located in the public domain during the literature search for this guide.

Biological Activity and Mechanism of Action

Isoscabertopin has demonstrated significant anti-tumor activities.^[2] Its mechanism of action is multifaceted, primarily involving the induction of cancer cell death and the inhibition of metastatic processes.

Induction of Necroptosis in Bladder Cancer

Research on the closely related isomer, Scabertopin, has shown that it can induce a form of programmed necrosis known as necroptosis in bladder cancer cells.^{[3][4]} This process is dependent on the RIP1/RIP3 signaling cascade and is initiated by the production of mitochondrial reactive oxygen species (ROS).^{[3][4]}

Inhibition of Cancer Cell Migration and Invasion

Scabertopin has also been shown to inhibit the migration and invasion of bladder cancer cells.^{[3][4]} This is achieved through the downregulation of Matrix Metalloproteinase-9 (MMP-9), a key enzyme involved in the degradation of the extracellular matrix. The inhibition of MMP-9 expression is mediated by the suppression of the FAK/PI3K/Akt signaling pathway.^{[3][4]}

Modulation of the NF- κ B Signaling Pathway

The anti-cancer effects of sesquiterpene lactones from *Elephantopus scaber* are also linked to the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.^[5] NF- κ B is a crucial transcription factor that regulates the expression of genes involved in inflammation, cell survival, and proliferation. By inhibiting NF- κ B, **Isoscabertopin** can potentially suppress tumor growth and survival.

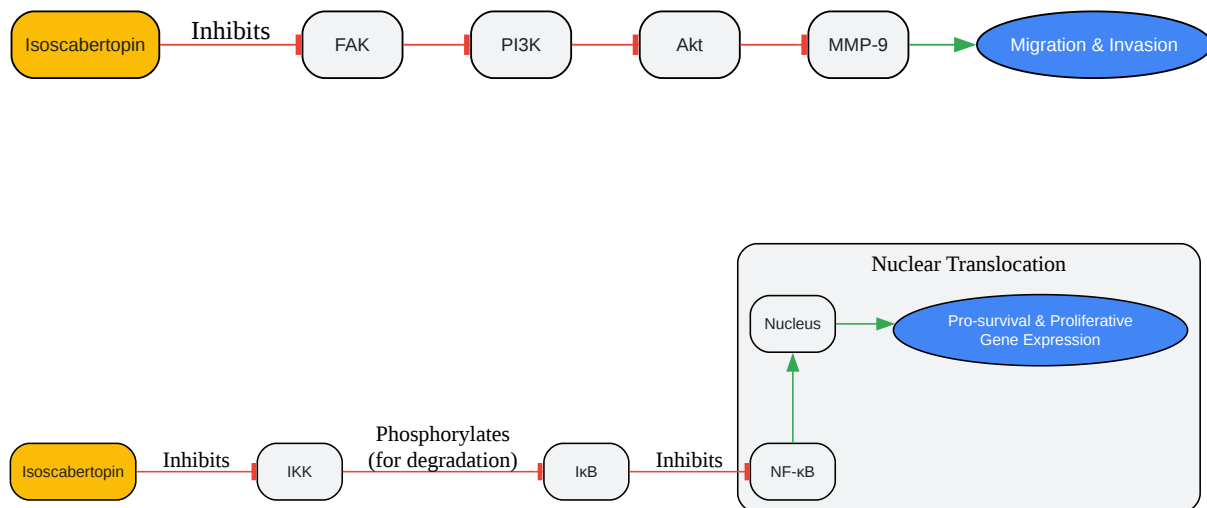
Signaling Pathways

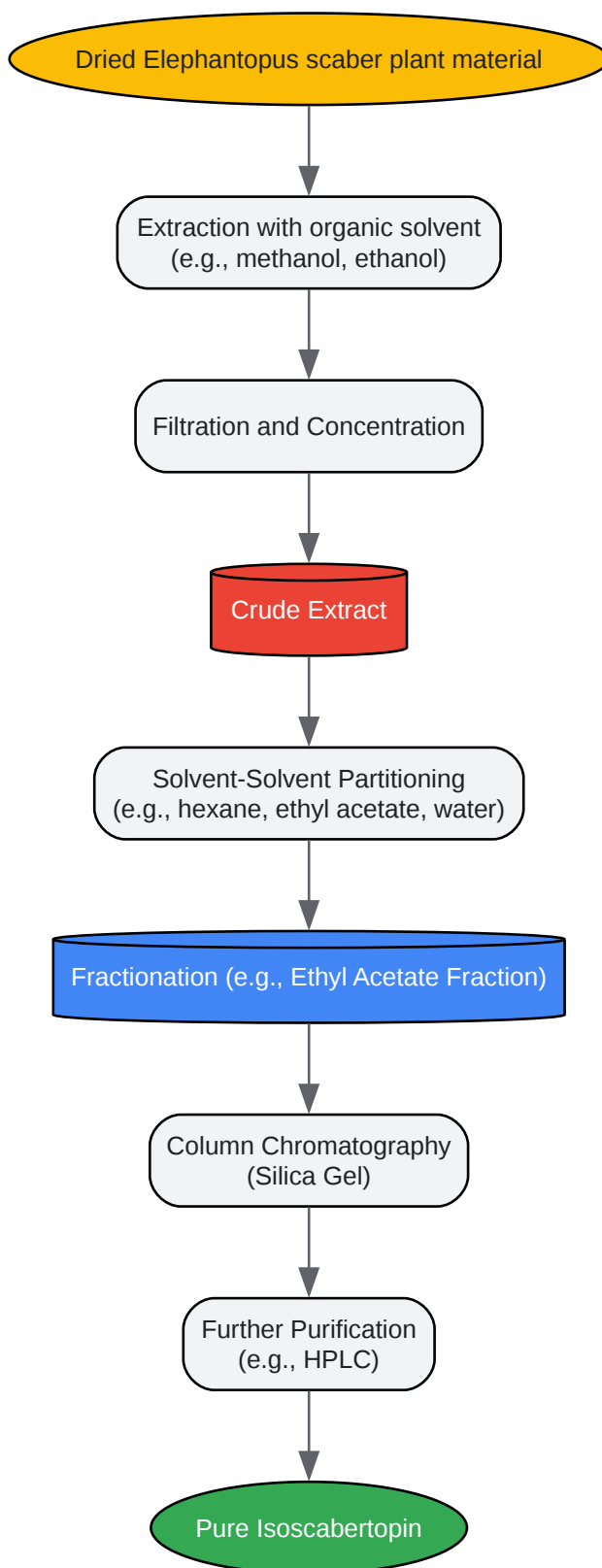
The following diagrams illustrate the key signaling pathways modulated by **Isoscabertopin** and its related compounds.



[Click to download full resolution via product page](#)

Figure 1: Isoscabertopin-induced Necroptosis Pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isolation, NMR Spectral Analysis and Hydrolysis Studies of a Hepta Pyranosyl Diterpene Glycoside from Stevia rebaudiana Bertoni - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Inhibiting NF-κB Activation by Small Molecules As a Therapeutic Strategy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. In vitro benchmarking of NF-κB inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Combining Experimental with Computational Infrared and Mass Spectra for High-Throughput Nontargeted Chemical Structure Identification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Isoscabertopin: A Technical Guide on its Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15595547#chemical-structure-and-properties-of-isoscabertopin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com